

An In-depth Technical Guide on 2-Methyl-2-phenylpentanal

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Compound of Interest

Compound Name: 2-Methyl-2-phenylpentanal

Cat. No.: B15269231

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information on **2-Methyl-2-phenylpentanal** is limited. This guide summarizes the existing data; however, it does not include detailed experimental protocols, extensive biological activity data, or established signaling pathways, as these do not appear to be published in readily accessible scientific literature. Much of the available data pertains to structurally related but distinct chemical compounds.

Chemical Identity and Identifiers

2-Methyl-2-phenylpentanal is an organic compound classified as an aldehyde. Its core structure consists of a pentanal backbone with a methyl and a phenyl group substituted at the second carbon position.

Below is a table summarizing the key identifiers for **2-Methyl-2-phenylpentanal**.[\[1\]](#)

Identifier	Value
CAS Number	858786-09-1
IUPAC Name	2-methyl-2-phenylpentanal
Molecular Formula	C ₁₂ H ₁₆ O
InChI	InChI=1S/C12H16O/c1-3-9-12(2,10-13)11-7-5-4-6-8-11/h4-8,10H,3,9H2,1-2H3
InChIKey	FVRVKMWEXUCONO-UHFFFAOYSA-N
Canonical SMILES	<chem>CCCC(C)(C=O)C1=CC=CC=C1</chem>

Physicochemical Properties

The following table outlines the computed physicochemical properties of **2-Methyl-2-phenylpentanal**, as detailed in the PubChem database.^[1] It is important to note that these are computationally derived and not experimentally verified values.

Property	Value
Molecular Weight	176.25 g/mol
XLogP3	3.1
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	3
Exact Mass	176.120115130 Da
Monoisotopic Mass	176.120115130 Da
Topological Polar Surface Area	17.1 Å ²
Heavy Atom Count	13
Complexity	159

Synthesis and Experimental Data

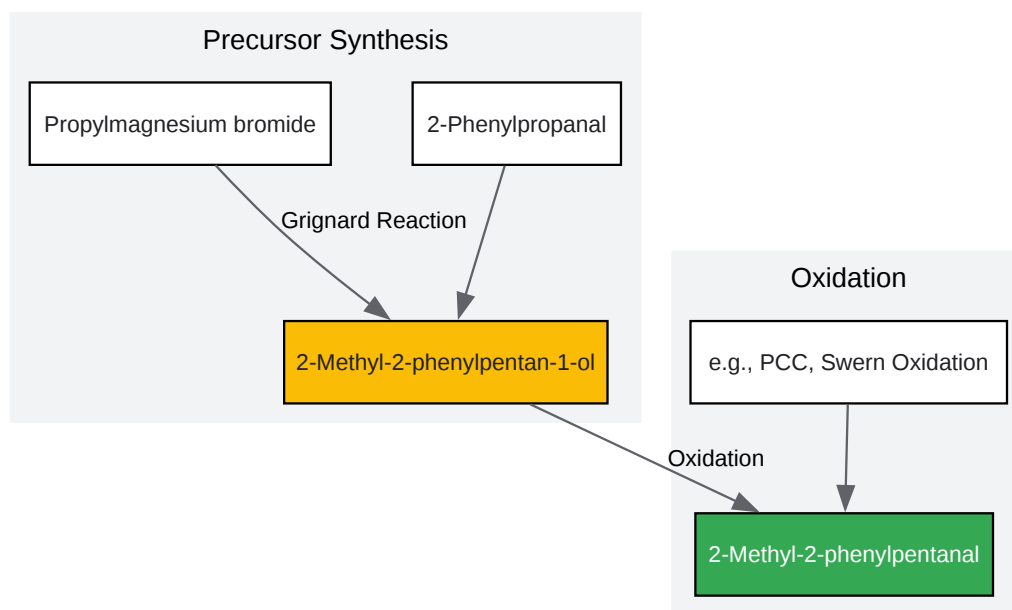
A comprehensive, experimentally validated synthesis protocol for **2-Methyl-2-phenylpentanal** is not readily available in the surveyed literature. However, general synthetic strategies for related α,α -disubstituted aldehydes can be inferred. The synthesis of a structurally similar compound, 2-methyl-2-phenylpropanal, involves the oxidation of the corresponding alcohol, 2-methyl-2-phenylpropan-1-ol. A potential synthetic route for **2-Methyl-2-phenylpentanal** could therefore be the oxidation of 2-methyl-2-phenylpentan-1-ol.

Due to the lack of published studies on **2-Methyl-2-phenylpentanal**, there is no available experimental data regarding its spectroscopic properties (NMR, IR, Mass Spectrometry), biological activity, or its effects on signaling pathways. Research on related compounds, such as 2-methyl-2-pentenal, indicates that aldehydes of this class can be synthesized through aldol condensation reactions.^[2]^[3] For example, 2-methyl-2-pentenal can be prepared by the self-condensation of propionaldehyde.^[3]

Logical Relationship for a Potential Synthesis Route

While a specific experimental workflow for the synthesis of **2-Methyl-2-phenylpentanal** is not documented, a logical workflow can be proposed based on standard organic chemistry principles. This would likely involve the creation of the precursor alcohol followed by its oxidation.

Potential Synthesis Workflow for 2-Methyl-2-phenylpentanal



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Caption: A potential two-step synthesis pathway for **2-Methyl-2-phenylpentanal**.

Applications and Biological Significance

There is no specific information available in the public domain regarding the applications or biological significance of **2-Methyl-2-phenylpentanal** in research, drug development, or other industries. Patents related to this chemical structure exist, but specific details of its use are not provided in the available search results.[1] The applications of structurally similar aldehydes, such as cyclic acetals of 2-methyl-2-pentenal, are found in the food and fragrance industry as flavoring and aroma agents.[4]

Conclusion

2-Methyl-2-phenylpentanal is a defined chemical entity with a registered CAS number and computed physicochemical properties. However, there is a notable absence of in-depth experimental research on this compound in publicly accessible literature. Key information for researchers and drug development professionals, such as detailed synthesis protocols, experimental spectral data, biological activity, and its role in cellular signaling, is currently unavailable. The provided information on related compounds may offer some preliminary insights, but direct experimental investigation would be required to characterize **2-Methyl-2-phenylpentanal** thoroughly. Professionals interested in this compound would need to undertake foundational research to establish its properties and potential applications.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Methyl-2-phenylpentanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15269231#2-methyl-2-phenylpentanal-cas-number-and-identifiers]

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